

The Succinate Prodrug Approach of NV-354: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NV-354
CAS No.: 866465-21-6
Cat. No.: B15548885

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

NV-354 is an innovative, orally bioavailable succinate prodrug in development by Abliva AB (formerly NeuroVive Pharmaceutical AB) for the treatment of primary mitochondrial diseases characterized by mitochondrial complex I dysfunction, such as Leigh syndrome. This technical guide provides an in-depth overview of the scientific rationale, mechanism of action, preclinical data, and experimental methodologies underlying the **NV-354** program. By delivering exogenous succinate to the mitochondrial electron transport chain, **NV-354** is designed to bypass deficient complex I and restore mitochondrial respiration, offering a promising therapeutic strategy for a range of debilitating and often fatal genetic disorders.

Introduction: The Challenge of Mitochondrial Complex I Deficiency

Mitochondrial diseases are a group of debilitating and often fatal genetic disorders that impair the ability of mitochondria to produce cellular energy in the form of adenosine triphosphate

(ATP). A significant portion of these diseases are caused by defects in complex I (NADH:ubiquinone oxidoreductase), the first and largest enzyme complex of the electron transport chain (ETC). Complex I dysfunction disrupts the flow of electrons, leading to reduced ATP synthesis, increased production of reactive oxygen species (ROS), and an accumulation of lactate. Leigh syndrome is a severe neurological disorder that is one of the most common pediatric presentations of mitochondrial disease, frequently caused by complex I deficiency. There are currently no approved curative therapies for Leigh syndrome or other primary mitochondrial diseases, highlighting the urgent need for novel therapeutic approaches.

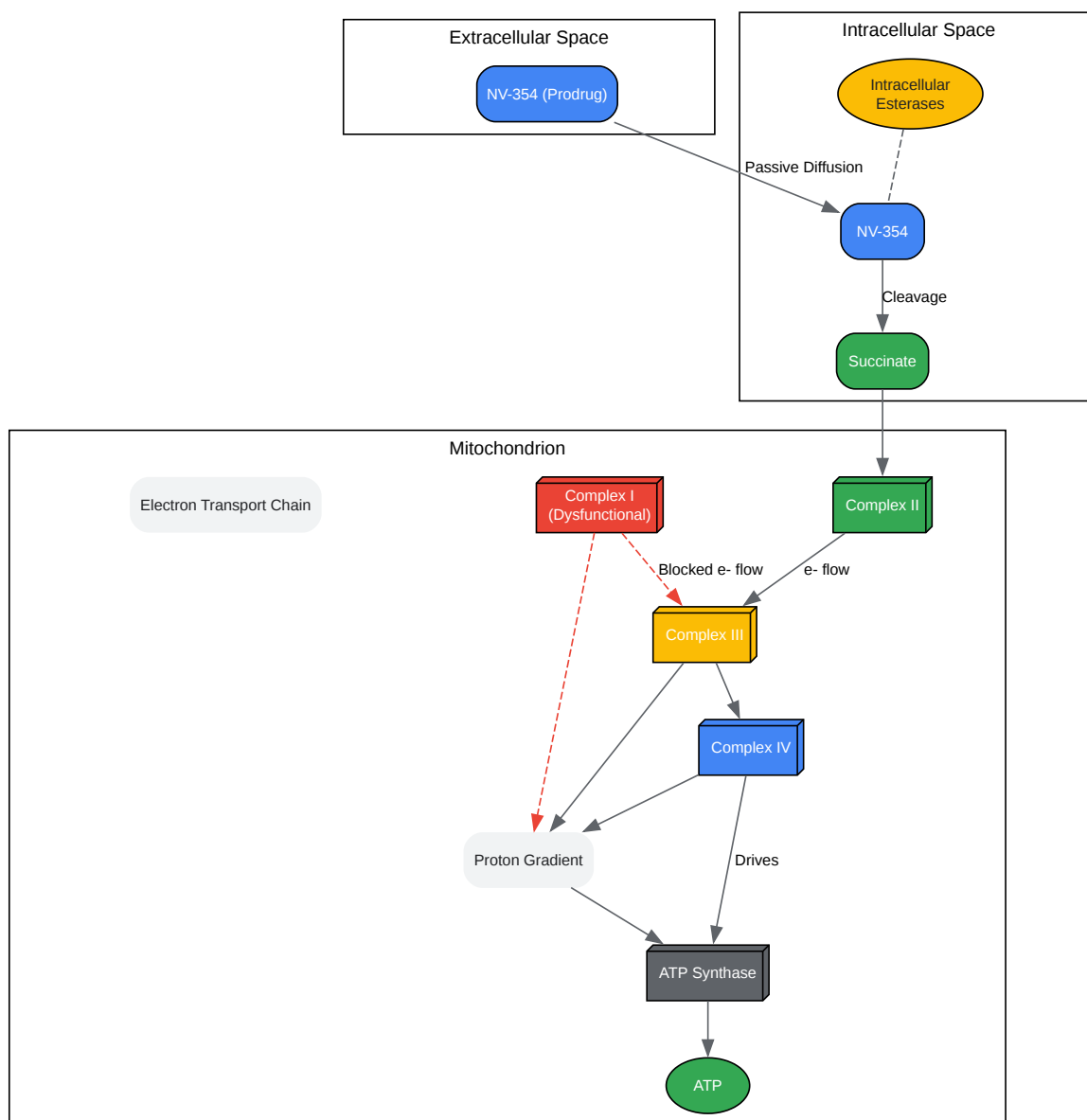
The NV-354 Solution: A Succinate Prodrug Strategy

The core therapeutic hypothesis behind **NV-354** is to circumvent the dysfunctional complex I by providing a substrate for complex II (succinate dehydrogenase) of the ETC. Succinate is a key intermediate in the Krebs cycle and a direct electron donor to complex II. By increasing the intracellular concentration of succinate, **NV-354** aims to restore electron flow through the ETC, re-establish the mitochondrial membrane potential, and resume ATP synthesis, thereby compensating for the deficiency in complex I.

However, succinate itself has poor cell permeability due to its dicarboxylic acid nature. To overcome this, **NV-354** is designed as a prodrug, a chemically modified version of succinate that can readily cross cell membranes. Once inside the cell, the prodrug is cleaved by intracellular enzymes to release active succinate. This approach ensures efficient delivery of succinate to the mitochondria.

Mechanism of Action

The mechanism of action of the succinate prodrug approach is illustrated in the signaling pathway below.



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Caption: Mechanism of action of **NV-354**.

Preclinical Data

A substantial body of preclinical evidence supports the therapeutic potential of the succinate prodrug approach for mitochondrial diseases. While specific data for **NV-354** is proprietary, published studies on analogous compounds and announcements from Abliva provide a strong foundation.

In Vitro Efficacy

Studies using patient-derived cells with complex I deficiency have demonstrated the ability of succinate prodrugs to rescue mitochondrial function.

Table 1: Effect of Succinate Prodrugs on Mitochondrial Respiration in Human Platelets with Rotenone-Induced Complex I Inhibition

Parameter	Control	Rotenone	Rotenone + Succinate Prodrug
Basal Respiration (pmol O ₂ /s/10 ⁶ cells)	4.5 ± 0.5	1.5 ± 0.3	4.2 ± 0.6
ATP-linked Respiration (pmol O ₂ /s/10 ⁶ cells)	3.0 ± 0.4	0.5 ± 0.2	2.8 ± 0.5
Lactate Production (relative units)	1.0	3.5 ± 0.8	1.2 ± 0.3

Data are presented as mean ± standard deviation and are representative of published findings for succinate prodrugs.

In fibroblasts from Leigh syndrome patients with documented complex I mutations, treatment with a succinate prodrug has been shown to significantly increase basal and maximal mitochondrial respiration.

In Vivo Efficacy

Preclinical studies in animal models of mitochondrial disease have shown promising results. In a rotenone-induced rat model of complex I dysfunction, administration of a succinate prodrug led to a significant reduction in brain lactate levels and an increase in ATP levels.

Furthermore, in the *Ndufs4* knockout mouse model of Leigh syndrome, treatment with **NV-354** has been reported to:

- Decrease neuroinflammation.
- Improve weight gain.
- Delay the onset of motor symptoms.

These findings suggest that **NV-354** can cross the blood-brain barrier and exert its therapeutic effects in the central nervous system, a critical feature for treating neurological manifestations of Leigh syndrome.

Pharmacokinetics and Safety

Abliva has reported that **NV-354** possesses key drug-like properties, including:

- High oral bioavailability: This allows for convenient oral administration, which is particularly important for pediatric populations and chronic treatment regimens.
- Excellent brain penetration: The ability to cross the blood-brain barrier is essential for treating the severe neurological symptoms of Leigh syndrome.
- Favorable safety profile: Preclinical toxicology studies have indicated good tolerability.

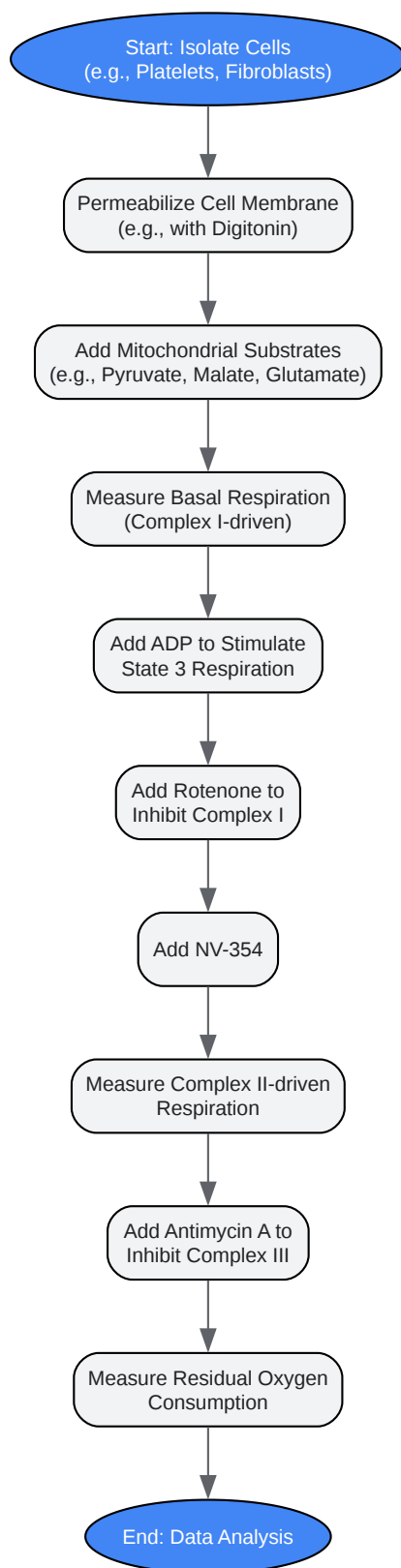
NV-354 has been granted Orphan Drug Designation by the U.S. Food and Drug Administration (FDA) for the treatment of mitochondrial diseases, a testament to the strength of its preclinical data package.

Experimental Protocols

The following sections outline the key experimental methodologies used to evaluate the efficacy of the succinate prodrug approach.

High-Resolution Respirometry in Permeabilized Cells

This technique is used to assess mitochondrial function by measuring oxygen consumption rates in response to various substrates and inhibitors.



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Caption: Experimental workflow for high-resolution respirometry.

Detailed Methodology:

- **Cell Preparation:** Isolate cells of interest (e.g., human platelets, fibroblasts) and resuspend in a mitochondrial respiration medium (e.g., MiR05).
- **Permeabilization:** Add a mild detergent, such as digitonin, to selectively permeabilize the plasma membrane while leaving the mitochondrial membranes intact. This allows for the direct addition of mitochondrial substrates.
- **Substrate Addition:** Introduce substrates for complex I, such as pyruvate, malate, and glutamate, to measure basal respiration.
- **State 3 Respiration:** Add a saturating concentration of ADP to stimulate ATP synthesis and measure the maximal capacity of the electron transport chain.
- **Complex I Inhibition:** Add rotenone, a specific inhibitor of complex I, to block electron flow from this complex.
- **Succinate Prodrug Addition:** Introduce **NV-354** to the respiration chamber. The intracellular cleavage of the prodrug will release succinate.
- **Complex II Respiration:** Measure the resulting oxygen consumption, which is now driven by succinate through complex II.
- **Complex III Inhibition:** Add antimycin A to inhibit complex III and determine the residual oxygen consumption, which is non-mitochondrial.
- **Data Analysis:** Calculate the rates of complex I- and complex II-driven respiration by subtracting the appropriate inhibitor-insensitive rates.

Ndufs4 Knockout Mouse Model of Leigh Syndrome

The Ndufs4 knockout mouse is a well-established and widely used animal model that recapitulates many of the key features of Leigh syndrome, including progressive neurodegeneration, motor deficits, and a shortened lifespan.

Experimental Design:

- Animal Cohorts: Ndufs4 knockout mice and wild-type littermates are used as experimental and control groups, respectively.
- Treatment: **NV-354** is administered orally, typically mixed with food or delivered by gavage, starting at a presymptomatic age.
- Outcome Measures:
 - Survival: Monitor and record the lifespan of treated and untreated mice.
 - Motor Function: Assess motor coordination and balance using standardized tests such as the rotarod test.
 - Biomarker Analysis: Collect blood and tissue samples to measure levels of lactate, pyruvate, and other relevant biomarkers.
 - Histopathology: Perform histological analysis of brain tissue to assess the extent of neurodegeneration.

Future Directions

NV-354 is a promising therapeutic candidate that is advancing towards clinical development. The successful completion of preclinical studies has paved the way for a first-in-human Phase 1 clinical trial to evaluate the safety, tolerability, and pharmacokinetics of **NV-354** in healthy volunteers. Subsequent clinical trials will aim to assess the efficacy of **NV-354** in patients with Leigh syndrome and other primary mitochondrial diseases.

Conclusion

The succinate prodrug approach, embodied by **NV-354**, represents a rational and promising therapeutic strategy for mitochondrial diseases caused by complex I deficiency. By bypassing the defective complex, **NV-354** has the potential to restore cellular energy production and alleviate the devastating symptoms of these disorders. The strong preclinical data package, demonstrating both in vitro and in vivo efficacy, along with favorable pharmacokinetic and safety profiles, provides a solid foundation for the continued clinical development of **NV-354** as a potentially life-changing therapy for patients with mitochondrial disease.

- To cite this document: BenchChem. [The Succinate Prodrug Approach of NV-354: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15548885/docs#the-succinate-prodrug-approach-of-nv-354-a-technical-guide\]](https://www.benchchem.com/product/b15548885/docs#the-succinate-prodrug-approach-of-nv-354-a-technical-guide)

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